

2-Naphthonitrile molecular structure and formula

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Compound of Interest

Compound Name: 2-Naphthonitrile

Cat. No.: B358459

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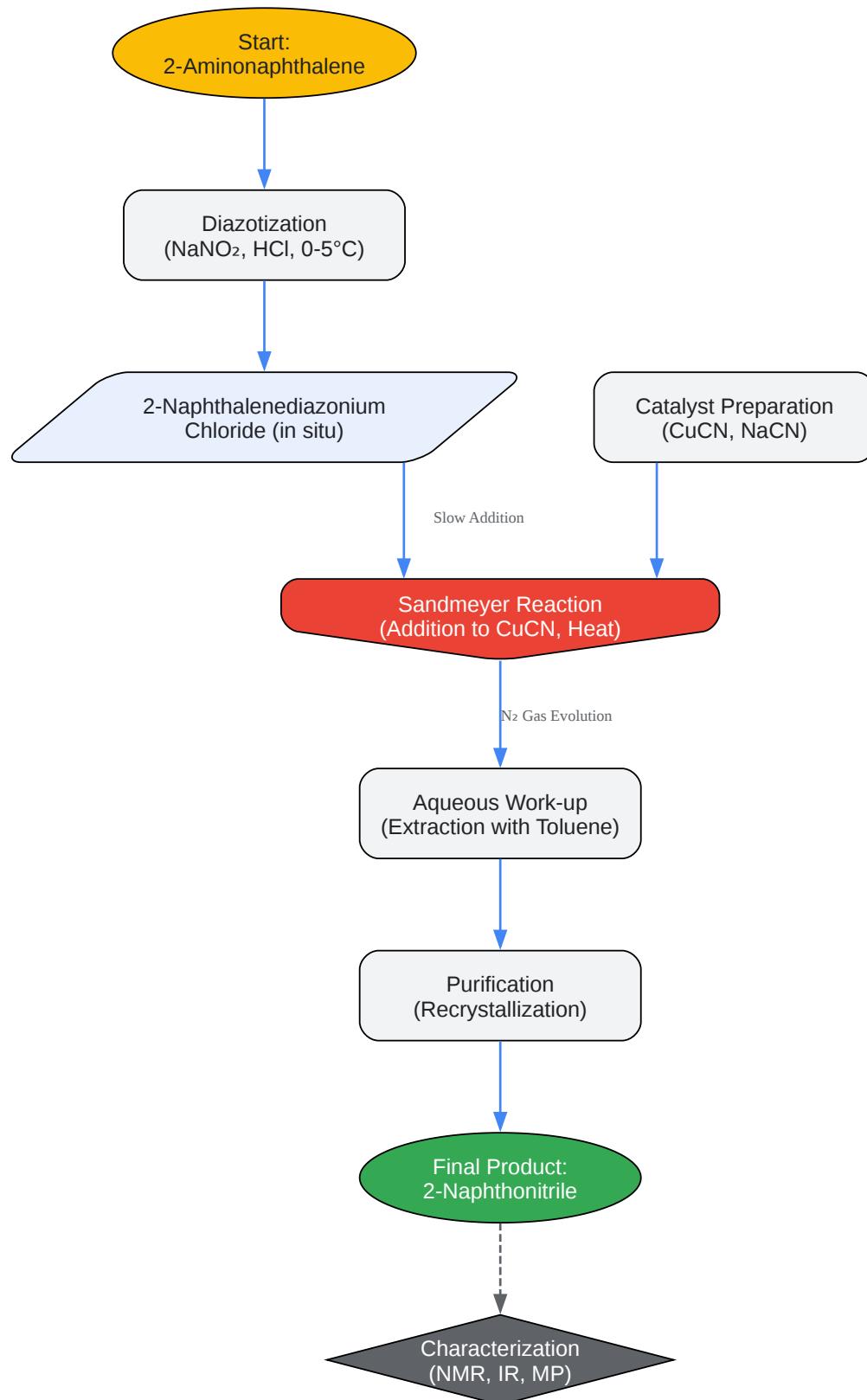
Molecular Identity and Structure

2-Naphthonitrile, also known by its IUPAC name naphthalene-2-carbonitrile, is an organic compound featuring a naphthalene core substituted with a nitrile functional group.^[1] It is a key building block in the synthesis of various pharmaceuticals, dyes, and other complex organic molecules.^[2]

Molecular Formula: C₁₁H₇N^[3]^[4]^[5]

Molecular Weight: 153.18 g/mol ^[1]^[4]

The structure consists of a bicyclic aromatic naphthalene system with a cyano (-C≡N) group attached to the second position (beta position) of the ring.^[2]

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References

- 1. Sandmeyer reaction - Wikipedia [en.wikipedia.org]
- 2. web.pdx.edu [web.pdx.edu]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 2-Naphthalenecarbonitrile | C₁₁H₇N | CID 11944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. lscollege.ac.in [lscollege.ac.in]
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